

Technical Support Center: Optimizing Reaction Conditions for the Alkylation of Cresol

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Compound of Interest

Compound Name: 2-Methyl-4-tert-octylphenol

CAS No.: 2219-84-3

Cat. No.: B1605404

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Prepared by the Senior Application Scientist Team

Welcome to the technical support center for cresol alkylation. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of this crucial reaction. We provide in-depth, field-proven insights to help you troubleshoot common issues and optimize your experimental conditions for high yield and selectivity.

The alkylation of cresol is a cornerstone of synthetic chemistry, producing valuable intermediates for antioxidants, resins, fragrances, and pharmaceuticals.^[1] However, the reaction's outcome is highly sensitive to a variety of parameters. Achieving the desired product, typically a C-alkylated cresol, requires careful control to prevent the formation of undesired O-alkylated ethers and poly-alkylated byproducts.^{[2][3]} This guide explains the causality behind experimental choices to empower you to achieve consistent and reliable results.

Section 1: Frequently Asked Questions (FAQs)

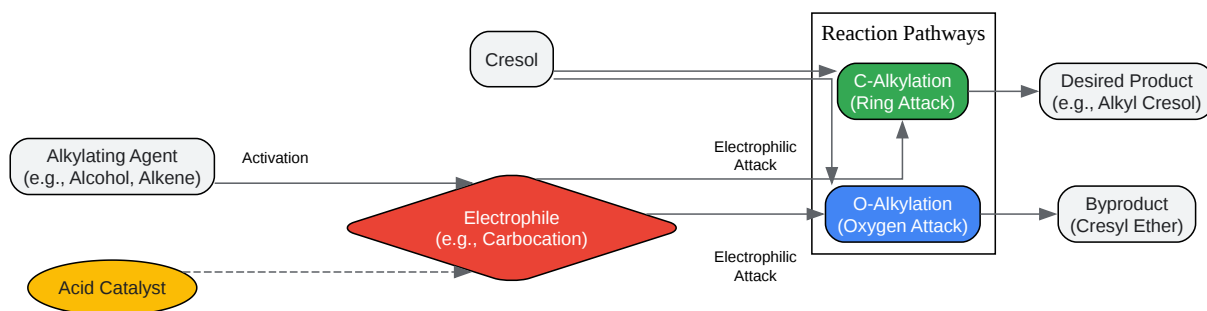
This section addresses fundamental concepts of cresol alkylation.

Q1: What is the core mechanism of cresol alkylation?

The alkylation of cresol is an electrophilic aromatic substitution reaction. The process is primarily governed by two competing pathways: C-alkylation and O-alkylation.[2]

- C-Alkylation: The alkyl group is directly attached to the carbon atoms of the benzene ring, typically at the ortho or para positions relative to the hydroxyl group. This is the thermodynamically more stable and often the desired pathway.[2]
- O-Alkylation: The alkyl group attaches to the oxygen atom of the hydroxyl group, forming a cresyl ether. This pathway is often kinetically favored, especially at lower reaction temperatures.[2][3]

The choice of catalyst and reaction conditions is the primary determinant of which pathway dominates.[2]





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